

Safe Disposal of 2CBFly-NBOMe: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: 2CBFly-NBOMe

Cat. No.: B12741209

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Disclaimer: **2CBFly-NBOMe** is a potent psychoactive research chemical with limited safety data available. It should be handled only by trained professionals in a controlled laboratory setting. The following disposal procedures are based on general guidelines for hazardous chemical waste and should be adapted to comply with all local, state, and federal regulations.

The proper disposal of **2CBFly-NBOMe** is critical to ensure the safety of laboratory personnel and to prevent environmental contamination. As a member of the NBOMe class of compounds, it is expected to be highly potent and may present significant health risks upon exposure.^{[1][2][3]} This guide provides essential information and step-by-step procedures for the safe handling and disposal of **2CBFly-NBOMe**.

Chemical and Safety Profile

While comprehensive data on **2CBFly-NBOMe** is limited, the following table summarizes key information relevant to its handling and disposal.

Property	Value	Source
Chemical Name	2-(8-bromo-2,3,6,7-tetrahydrobenzo[1,2-b:4,5-b']difuran-4-yl)-N-[(2-methoxyphenyl)methyl]ethan-1-amine	[4][5]
Molecular Formula	C20H22BrNO3	[4][6]
Molar Mass	404.304 g/mol	[4]
Known Hazards	Potent serotonin 5-HT2A receptor agonist; psychoactive effects at sub-milligram doses. Related NBOMe compounds are associated with severe intoxications, including fatalities. Potential for neurotoxic and cardiotoxic effects.	[2][3][4][7]
Legal Status	Class A drug in the United Kingdom. Controlled substance in some jurisdictions in the United States. Researchers should verify the legal status in their location.	[4][6]

Standard Operating Procedure for Disposal

The following protocol outlines the recommended steps for the disposal of **2CBFly-NBOMe** waste, including pure compound, contaminated materials, and solutions.

Step 1: Personal Protective Equipment (PPE)

Before handling **2CBFly-NBOMe** in any form, it is imperative to wear appropriate PPE to prevent accidental exposure. This includes:

- Gloves: Nitrile or other chemical-resistant gloves.
- Eye Protection: Safety glasses or goggles.
- Lab Coat: A standard laboratory coat to protect clothing and skin.
- Respiratory Protection: A fume hood should be used when handling the pure compound or preparing solutions.

Step 2: Waste Segregation and Collection

Proper segregation of hazardous waste is crucial to prevent dangerous chemical reactions and to ensure compliant disposal.^{[8][9]}

- Solid Waste: Collect any solid **2CBFly-NBOMe** waste, including contaminated vials, weighing papers, and disposable lab equipment, in a dedicated, clearly labeled hazardous waste container.
- Liquid Waste: Aqueous and solvent-based solutions containing **2CBFly-NBOMe** should be collected in separate, compatible, and clearly labeled liquid hazardous waste containers.^[8] Do not mix incompatible wastes.^[8]
- Sharps Waste: Needles, syringes, or other contaminated sharps must be disposed of in a designated sharps container.

All waste containers must be kept securely closed except when adding waste.^{[8][10]}

Step 3: Labeling of Hazardous Waste

Accurate and thorough labeling of waste containers is a critical safety and regulatory requirement.^[10] Each container must be labeled with:

- The words "Hazardous Waste"^[10]
- The full chemical name: "**2CBFly-NBOMe**"
- The concentration and quantity of the waste

- The date the waste was first added to the container
- The name and contact information of the generating researcher or lab

Step 4: Storage of Hazardous Waste

Hazardous waste must be stored safely and securely pending pickup by a certified disposal service.^[10]

- Store waste containers in a designated Satellite Accumulation Area (SAA) within the laboratory.^[10]
- Ensure secondary containment for all liquid waste containers to prevent spills.^{[8][10]}
- Store waste away from heat, ignition sources, and incompatible chemicals.^{[8][9]}

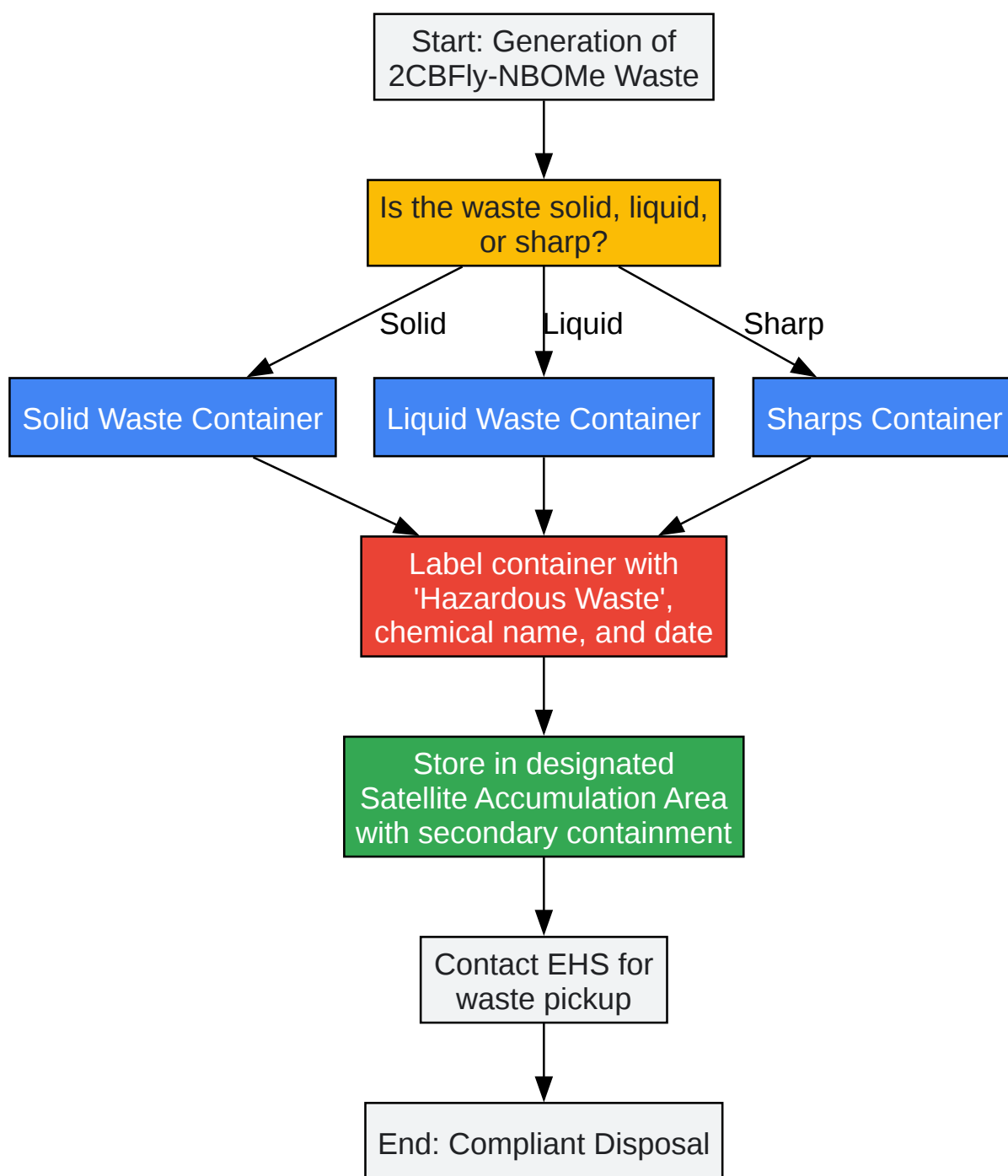
Step 5: Arranging for Disposal

Never dispose of **2CBFly-NBOMe** down the drain or in the regular trash.^{[8][11]}

- Contact your institution's Environmental Health and Safety (EHS) office to schedule a pickup for your hazardous waste.^[8]
- Follow all institutional procedures for waste pickup and documentation.

Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of **2CBFly-NBOMe**.



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Caption: Decision workflow for the disposal of **2CBFly-NBOMe** waste.

By adhering to these procedures, researchers can ensure the safe and responsible disposal of **2CBFly-NBOMe**, protecting themselves, their colleagues, and the environment. Always consult

your institution's specific hazardous waste management plan for detailed guidance.

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References

- 1. deadiversion.usdoj.gov [deadiversion.usdoj.gov]
- 2. 25I-NBOMe - Wikipedia [en.wikipedia.org]
- 3. calpoison.org [calpoison.org]
- 4. 2CBFly-NBOMe - Wikipedia [en.wikipedia.org]
- 5. wikiwand.com [wikiwand.com]
- 6. 2CBFly-NBOMe [medbox.iiab.me]
- 7. researchgate.net [researchgate.net]
- 8. Hazardous Waste Disposal Guide - Research Areas | Policies [policies.dartmouth.edu]
- 9. Hazardous Waste Disposal Guide: Research Safety - Northwestern University [researchsafety.northwestern.edu]
- 10. Central Washington University | Laboratory Hazardous Waste Disposal Guidelines [cwu.edu]
- 11. vumc.org [vumc.org]
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